

On-Surface Synthesis of Nonacene on Au(111): Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the onsurface synthesis of **nonacene** on a gold (Au(111)) single-crystal surface. This technique allows for the fabrication and characterization of long, otherwise unstable acenes, offering a platform for investigating their unique electronic properties at the single-molecule level. The protocols described herein are based on the dehydrogenation of a partially saturated **nonacene** precursor, a method that can be triggered either by thermal annealing or by the energetic electrons from the tip of a scanning tunneling microscope (STM).

Overview of the Synthesis and Characterization

The on-surface synthesis of **nonacene** on Au(111) is a powerful technique to overcome the inherent instability of long acenes in solution or bulk form. The process involves the deposition of a stable, partially saturated **nonacene** precursor onto an atomically clean Au(111) surface under ultra-high vacuum (UHV) conditions. The subsequent aromatization to form **nonacene** is achieved through one of two primary methods:

- Thermal Annealing: The substrate is heated to a specific temperature, providing the thermal energy required to break the C-H bonds and release hydrogen, leading to the formation of the fully conjugated nonacene molecule.
- STM Tip-Induced Manipulation: The tip of an STM is positioned over a precursor molecule, and a voltage pulse is applied. The inelastic tunneling electrons provide the localized energy



to induce the dehydrogenation reaction.

The resulting **nonacene** molecules are then characterized in-situ using high-resolution imaging and spectroscopic techniques, primarily STM, non-contact atomic force microscopy (nc-AFM), and scanning tunneling spectroscopy (STS). These methods provide direct visualization of the molecular structure and detailed information about the electronic properties, such as the transport gap.

Quantitative Data Summary

The following table summarizes key quantitative data obtained from the on-surface synthesis and characterization of **nonacene** and related structures on Au(111).



Parameter	Value	Technique	Notes
Precursor Annealing Temperature	~280 °C (553 K)	STM, nc-AFM	Temperature for thermal dehydrogenation of the nonacene precursor.[1][2]
Au(111) Substrate Annealing	673 K	STM	For cleaning and reconstructing the gold surface prior to deposition.[3]
Nonacene Transport Gap	1.19 eV	STS	Experimentally measured electronic gap of on-surface synthesized nonacene.[1][2]
Tetraazanonacene Transport Gap	1.49 eV	STS	For comparison, an aza-analogue of nonacene.[2][4]
STM Tip-Induced Manipulation	Voltage Pulses	STM	The precise voltage depends on the tip condition and molecule, but is a common method.[5]

Experimental Protocols

This section provides detailed methodologies for the key experiments involved in the onsurface synthesis of **nonacene** on Au(111).

Au(111) Substrate Preparation

An atomically clean and well-ordered Au(111) surface is crucial for the successful synthesis and characterization of **nonacene**.



Materials:

- Au(111) single crystal
- High-purity Argon gas

Equipment:

- Ultra-high vacuum (UHV) system with a base pressure $< 2 \times 10^{-10}$ mbar
- Ion sputter gun
- Sample holder with heating capabilities
- Scanning Tunneling Microscope (STM)

Protocol:

- Introduce the Au(111) single crystal into the UHV system.
- Perform multiple cycles of Ar⁺ ion sputtering and subsequent annealing to clean the surface.
 - Sputtering: Use an Ar+ ion beam with an energy of 1.2 kV.
 - Annealing: Heat the crystal to 673 K to repair the crystal lattice and induce surface reconstruction.[3]
- Verify the cleanliness and the characteristic herringbone reconstruction of the Au(111) surface using STM imaging before precursor deposition.

Precursor Deposition

The partially saturated **nonacene** precursor is deposited onto the clean Au(111) surface via thermal sublimation.

Materials:

• Partially saturated **nonacene** precursor (e.g., a tetrahydro**nonacene** derivative)[5]



Equipment:

- UHV-compatible molecular evaporator (e.g., a quartz crucible with a filament heater)
- Quartz crystal microbalance (QCM) for monitoring deposition rate (optional)

Protocol:

- Degas the molecular evaporator containing the precursor for several hours at a temperature below the sublimation point to remove adsorbed water and other volatile contaminants.
- Position the clean Au(111) substrate in the line of sight of the evaporator. The substrate is typically held at room temperature.
- Heat the evaporator to the sublimation temperature of the precursor. The exact temperature will depend on the specific precursor used.
- Deposit a sub-monolayer coverage of the precursor onto the Au(111) surface. The coverage can be monitored using STM.

On-Surface Synthesis of Nonacene

- After precursor deposition, transfer the sample to a heating stage within the UHV chamber.
- Slowly ramp up the temperature of the sample to approximately 280 °C (553 K).[1][2]
- Hold the sample at this temperature for a short period (e.g., 10 minutes) to ensure complete dehydrogenation.[5]
- Allow the sample to cool back down to the characterization temperature (e.g., room temperature or cryogenic temperatures).
- Cool the sample to a low temperature (typically < 10 K) to minimize thermal diffusion of the molecules.
- Locate a precursor molecule using STM imaging.
- Position the STM tip directly over the part of the molecule to be dehydrogenated.



- Apply one or more voltage pulses to the molecule. The exact voltage and duration will need to be determined empirically but are typically in the range of a few volts.[5]
- Image the molecule after the pulse to confirm the dehydrogenation reaction. Repeat as necessary to achieve the fully aromatized **nonacene**.

Characterization

Equipment:

- Low-temperature STM/nc-AFM system
- Lock-in amplifier for STS measurements

Protocols:

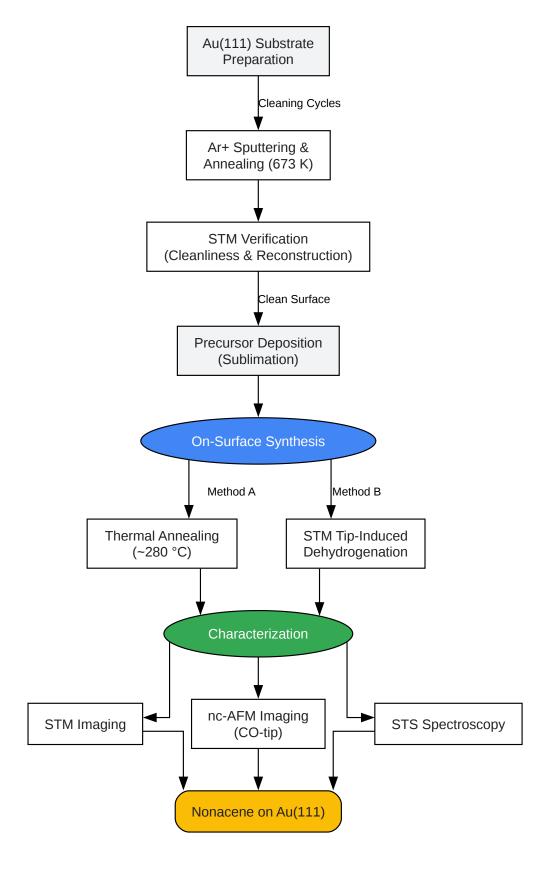
- STM Imaging:
 - Use a clean metal tip (e.g., etched W or Pt/Ir).
 - Image the surface at cryogenic temperatures to enhance stability.
 - Typical imaging parameters: Bias voltages in the range of -1 V to +1 V and tunneling currents of a few picoamperes.
- nc-AFM Imaging:
 - Functionalize the STM tip with a single carbon monoxide (CO) molecule to achieve atomic resolution.
 - Operate in constant height mode, recording the frequency shift of the oscillating cantilever.
 - This technique provides unambiguous structural information of the final nonacene product.
- Scanning Tunneling Spectroscopy (STS):
 - Position the tip over a **nonacene** molecule and measure the differential conductance (dl/dV) as a function of the bias voltage.



• The dI/dV spectrum is proportional to the local density of states of the molecule, allowing for the determination of the transport gap.[1][2]

Visualizations

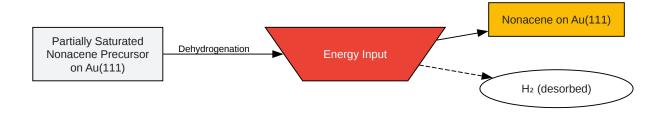




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Caption: Workflow for the on-surface synthesis of **nonacene** on Au(111).





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Caption: Logical diagram of the dehydrogenation reaction.

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